

An In-depth Technical Guide to 2-(2-Amino-4-methylphenoxy)ethanol

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Compound of Interest

Compound Name:	2-(2-Amino-4-methoxyphenoxy)ethanol
CAS No.:	761441-16-1
Cat. No.:	B3153599

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Abstract: This technical guide provides a comprehensive overview of 2-(2-Amino-4-methylphenoxy)ethanol, a versatile chemical intermediate with significant potential in medicinal chemistry and organic synthesis. This document elucidates its chemical identity, physicochemical properties, synthesis methodologies, and key applications, with a focus on its role as a building block for more complex molecules. The guide is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

A Note on Chemical Identification

Initial searches for "**2-(2-Amino-4-methoxyphenoxy)ethanol**" did not yield a conclusive CAS (Chemical Abstracts Service) number, suggesting it may be a less common or incorrectly named compound. However, the structurally similar compound, 2-(2-Amino-4-methylphenoxy)ethanol, is well-documented. This guide will focus on the latter, under the hypothesis that "methoxy" may have been a typographical error for "methyl".

Core Chemical Identity

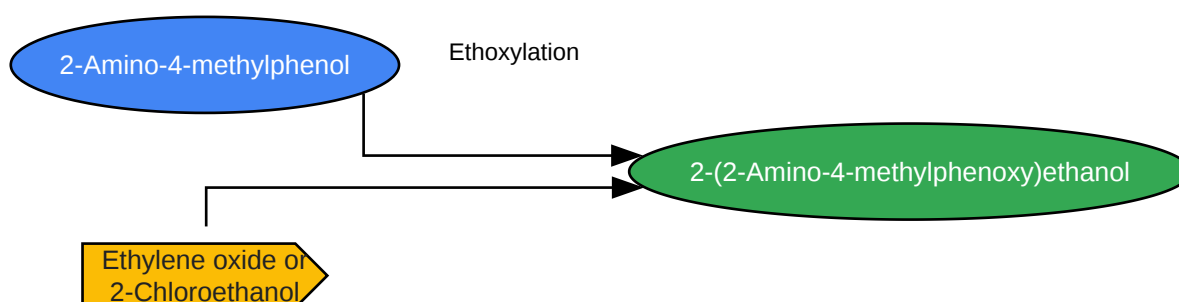
2-(2-Amino-4-methylphenoxy)ethanol is a specialty chemical with the CAS number 156564-82-8. It is recognized for its utility as a versatile building block in the realms of organic synthesis and medicinal chemistry.[1] Its molecular structure incorporates a primary amino group and an ethanol chain attached to a substituted aromatic ring, bestowing upon it a dual functionality that is highly valuable in the synthesis of complex molecules.[1]

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	156564-82-8	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂	[1]
Molecular Weight	167.21 g/mol	[1]
IUPAC Name	2-(2-amino-4-methylphenoxy)ethanol	[1]
InChI Key	WCLGOXUDUDSLOC-UHFFFAOYSA-N	[1]

Synthesis and Manufacturing

The synthesis of phenoxyethanol derivatives often involves the reaction of a substituted phenol with a 2-haloethanol, followed by functional group manipulations. While specific patented synthesis routes for 2-(2-Amino-4-methylphenoxy)ethanol are proprietary, a general plausible synthetic pathway can be conceptualized.



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Caption: Generalized synthetic route to 2-(2-Amino-4-methylphenoxy)ethanol.

A common method for the preparation of similar amino-substituted phenoxyethanols involves the ethoxylation of the corresponding aminophenol.

Experimental Protocol: Conceptual Synthesis

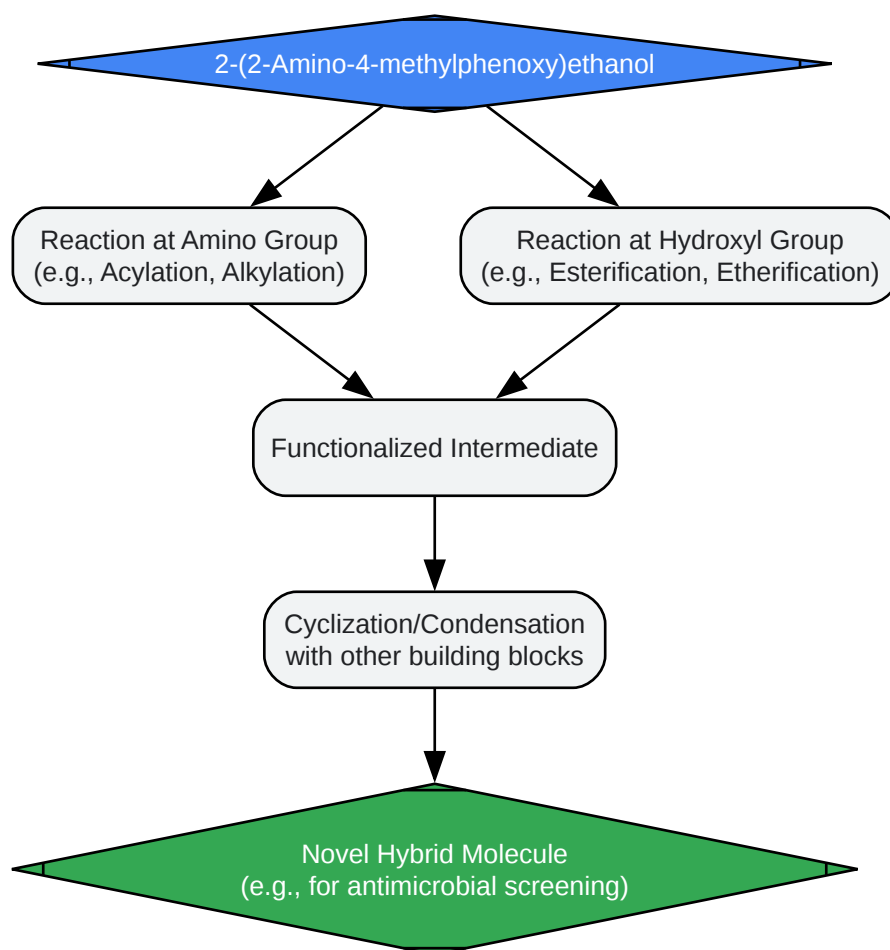
- **Reaction Setup:** In a well-ventilated fume hood, a reaction vessel equipped with a stirrer, condenser, and nitrogen inlet is charged with 2-amino-4-methylphenol and a suitable solvent (e.g., a polar aprotic solvent like DMF).
- **Base Addition:** A base (e.g., sodium hydride or potassium carbonate) is added to deprotonate the phenolic hydroxyl group, forming the more nucleophilic phenoxide.
- **Ethoxylation:** 2-Chloroethanol or ethylene oxide is added portion-wise to the reaction mixture at a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction is quenched, and the product is extracted. Purification is typically achieved through column chromatography on silica gel to yield the desired 2-(2-Amino-4-methylphenoxy)ethanol.^[1]

Applications in Research and Development

The primary utility of 2-(2-Amino-4-methylphenoxy)ethanol lies in its role as a chemical intermediate for the synthesis of more elaborate molecules with potential biological activities.

Scaffold for Novel Hybrid Molecules

The presence of both an amino group and a hydroxyl group allows for a variety of chemical transformations. Research on analogous phenoxyethanol derivatives has demonstrated their utility in creating hybrid molecules. For instance, such compounds can be used in the design and synthesis of novel molecules that combine different pharmacophores, such as pyrazole and benzimidazole rings, which are then assessed for potential antimicrobial properties.^[1]



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Caption: Synthetic utility of 2-(2-Amino-4-methylphenoxy)ethanol.

Precursor for Biologically Active Compounds

The structural motif of an amino-substituted phenoxyalkanol is present in various biologically active compounds. The amino group can be readily diazotized and converted into a range of other functional groups, or it can participate in condensation reactions to form heterocyclic systems. The hydroxyl group provides a handle for introducing other functionalities through esterification or etherification.

Safety and Handling

As with any laboratory chemical, 2-(2-Amino-4-methylphenoxy)ethanol should be handled with appropriate safety precautions in a controlled laboratory environment. It is intended for research use only and is not for diagnostic, therapeutic, or any other human or veterinary use.

[1] Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound.

Conclusion

2-(2-Amino-4-methylphenoxy)ethanol is a valuable chemical intermediate with a versatile molecular structure. Its dual functionality makes it an attractive starting material for the synthesis of more complex molecules, particularly in the field of medicinal chemistry for the development of novel therapeutic agents. Further research into the applications of this compound is likely to uncover new and innovative uses in organic synthesis.

References

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Sources

- 1. 2-(2-Amino-4-methylphenoxy)ethanol|CAS 156564-82-8 [[benchchem.com](https://www.benchchem.com)]
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